

An In-Depth Technical Guide to Ethyl 6-bromohexanoate (CAS: 25542-62-5)

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Compound of Interest

Compound Name: Ethyl 6-bromohexanoate

Cat. No.: B105882

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl 6-bromohexanoate**, a key bifunctional molecule utilized in organic synthesis, particularly in the fields of pharmaceutical and materials science. This document outlines its physicochemical properties, detailed experimental protocols for its synthesis and purification, and its spectral characteristics.

Core Physicochemical and Spectroscopic Data

Ethyl 6-bromohexanoate is a colorless to pale yellow liquid.^[1] Key quantitative data for this compound are summarized in the tables below, providing a ready reference for laboratory applications.

Physicochemical Properties

Property	Value	Reference
CAS Number	25542-62-5	[2][3]
Molecular Formula	C ₈ H ₁₅ BrO ₂	[2]
Molecular Weight	223.11 g/mol	[2][3]
Boiling Point	128-130 °C at 16 mmHg	[3]
Density	1.254 g/mL at 25 °C	[3]
Refractive Index (n ₂₀ /D)	1.458	[3]

Spectroscopic Data

¹H NMR (Proton NMR) Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
4.13	Quartet	2H	-OCH ₂ CH ₃
3.41	Triplet	2H	-CH ₂ Br
2.32	Triplet	2H	-C(O)CH ₂ -
1.88	Multiplet	2H	-CH ₂ CH ₂ Br
1.66	Multiplet	2H	-C(O)CH ₂ CH ₂ -
1.49	Multiplet	2H	-CH ₂ CH ₂ CH ₂ Br
1.26	Triplet	3H	-OCH ₂ CH ₃

¹³C NMR (Carbon NMR) Data

Chemical Shift (ppm)	Assignment
173.2	C=O
60.3	-OCH ₂ CH ₃
34.1	-C(O)CH ₂ -
33.6	-CH ₂ Br
32.3	-CH ₂ CH ₂ Br
27.8	-C(O)CH ₂ CH ₂ -
24.2	-CH ₂ CH ₂ CH ₂ Br
14.2	-OCH ₂ CH ₃

Mass Spectrometry (MS) Data

m/z	Interpretation
222/224	[M] ⁺ , [M+2] ⁺ (presence of Bromine)
177/179	[M - OCH ₂ CH ₃] ⁺
149	[M - Br] ⁺
88	[CH ₂ =C(OH)OCH ₂ CH ₃] ⁺ (McLafferty rearrangement)
69	[C ₅ H ₉] ⁺

Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Interpretation
2938	C-H stretch (alkane)
1735	C=O stretch (ester)
1178	C-O stretch (ester)
647	C-Br stretch

Experimental Protocols

The following protocols provide detailed methodologies for the synthesis and purification of **ethyl 6-bromohexanoate**, adapted from established procedures.

Synthesis of Ethyl 6-bromohexanoate from ϵ -Caprolactone

This procedure is adapted from a patented method and involves the acid-catalyzed ring-opening of ϵ -caprolactone followed by esterification.^[4]

Materials:

- ϵ -Caprolactone

- 48% Hydrobromic acid
- 96% Sulfuric acid
- Ethanol
- p-Toluenesulfonic acid
- Carbon tetrachloride
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a well-ventilated fume hood, carefully add ϵ -caprolactone to a mixture of 48% hydrobromic acid and 96% sulfuric acid. The reaction is exothermic and should be cooled in an ice bath.
- After the initial reaction subsides, allow the mixture to stir at room temperature for 2-3 hours.
- Extract the product into carbon tetrachloride.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the organic phase under reduced pressure to obtain crude 6-bromohexanoic acid.
- To the crude 6-bromohexanoic acid, add ethanol and a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux and remove the water formed during the reaction using a Dean-Stark apparatus.

- Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture and dilute with diethyl ether.
- Wash the organic layer with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude **ethyl 6-bromohexanoate**.

Purification by Vacuum Distillation

Materials:

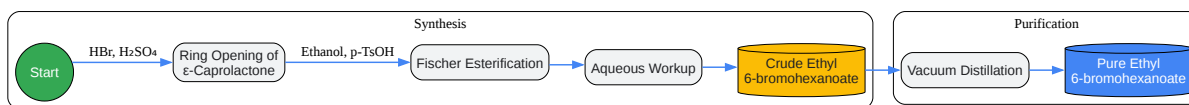
- Crude **ethyl 6-bromohexanoate**
- Vacuum distillation apparatus
- Heating mantle
- Vacuum pump

Procedure:

- Assemble a vacuum distillation apparatus, ensuring all glassware is dry.
- Place the crude **ethyl 6-bromohexanoate** in the distillation flask.
- Slowly reduce the pressure using a vacuum pump.
- Gently heat the distillation flask using a heating mantle.
- Collect the fraction that distills at 128-130 °C under a pressure of 16 mmHg.^[3]
- The purified product should be a colorless to pale yellow liquid.^[1]

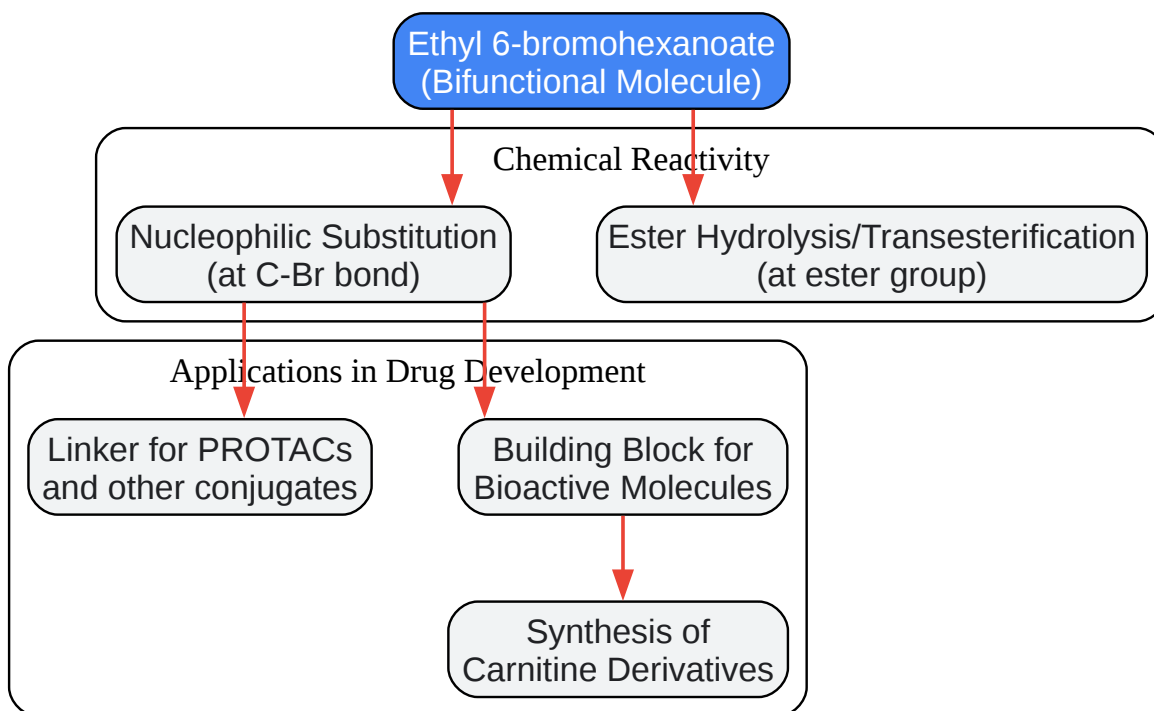
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key experimental and logical workflows related to **ethyl 6-bromohexanoate**.



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Caption: Synthetic and purification workflow for **Ethyl 6-bromohexanoate**.



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Caption: Logical relationships of **Ethyl 6-bromohexanoate**'s reactivity and applications.

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References

- 1. Ethyl 6-bromohexanoate(25542-62-5) ¹³C NMR spectrum [chemicalbook.com]
- 2. Ethyl 6-bromohexanoate | C₈H₁₅BrO₂ | CID 117544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 6-bromohexanoate 99 25542-62-5 [sigmaaldrich.com]
- 4. GB2153826A - Unsaturated carboxylic acid - Google Patents [patents.google.com]
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